

5'-Bromo-2'-hydroxyacetophenone chemical properties

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Compound of Interest

Compound Name: 5'-Bromo-2'-hydroxyacetophenone

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An In-depth Technical Guide to **5'-Bromo-2'-hydroxyacetophenone**

For Researchers, Scientists, and Drug Development Professionals

Abstract

5'-Bromo-2'-hydroxyacetophenone is a synthetic crystalline solid that serves as a crucial intermediate in the synthesis of pharmaceuticals and fine chemicals.[1] This document provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and key reactions, and a summary of its applications and safety profile. The information is intended to support research and development activities in medicinal chemistry and organic synthesis.

Chemical and Physical Properties

5'-Bromo-2'-hydroxyacetophenone is a white to off-white or pale yellow crystalline powder at room temperature.[1][2] It is composed of a substituted aromatic ring containing a ketone, a hydroxyl group, and a bromine atom.[1]

Table 1: Physicochemical Properties of **5'-Bromo-2'-hydroxyacetophenone**

Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ BrO ₂	[1][2][3][4]
Molecular Weight	215.04 g/mol	[1][2][3]
CAS Number	1450-75-5	[1][2][3][4]
Melting Point	58-61 °C	[1][2][3][5][6]
Boiling Point	282.6 °C @ 760 mmHg	[1][3]
135-143 °C @ 16 Torr	[6]	
Density	1.586 - 1.6 g/cm ³	[1][3]
Flash Point	124.7 °C	[1][3]
Vapor Pressure	0.00194 mmHg @ 25°C	[1]
Solubility	Soluble in Chloroform	[6]
Appearance	White to pale yellow crystalline powder	[2]
LogP	2.36 - 3.11	[1][3]
Refractive Index	1.591	[1]

Spectral Data

Mass spectrometry data for **5'-Bromo-2'-hydroxyacetophenone** shows a molecular ion peak at m/z 214.[7] Key fragments are observed at m/z values including 43.0 (29.9%) and 63.0 (25.6%).[7]

Experimental Protocols

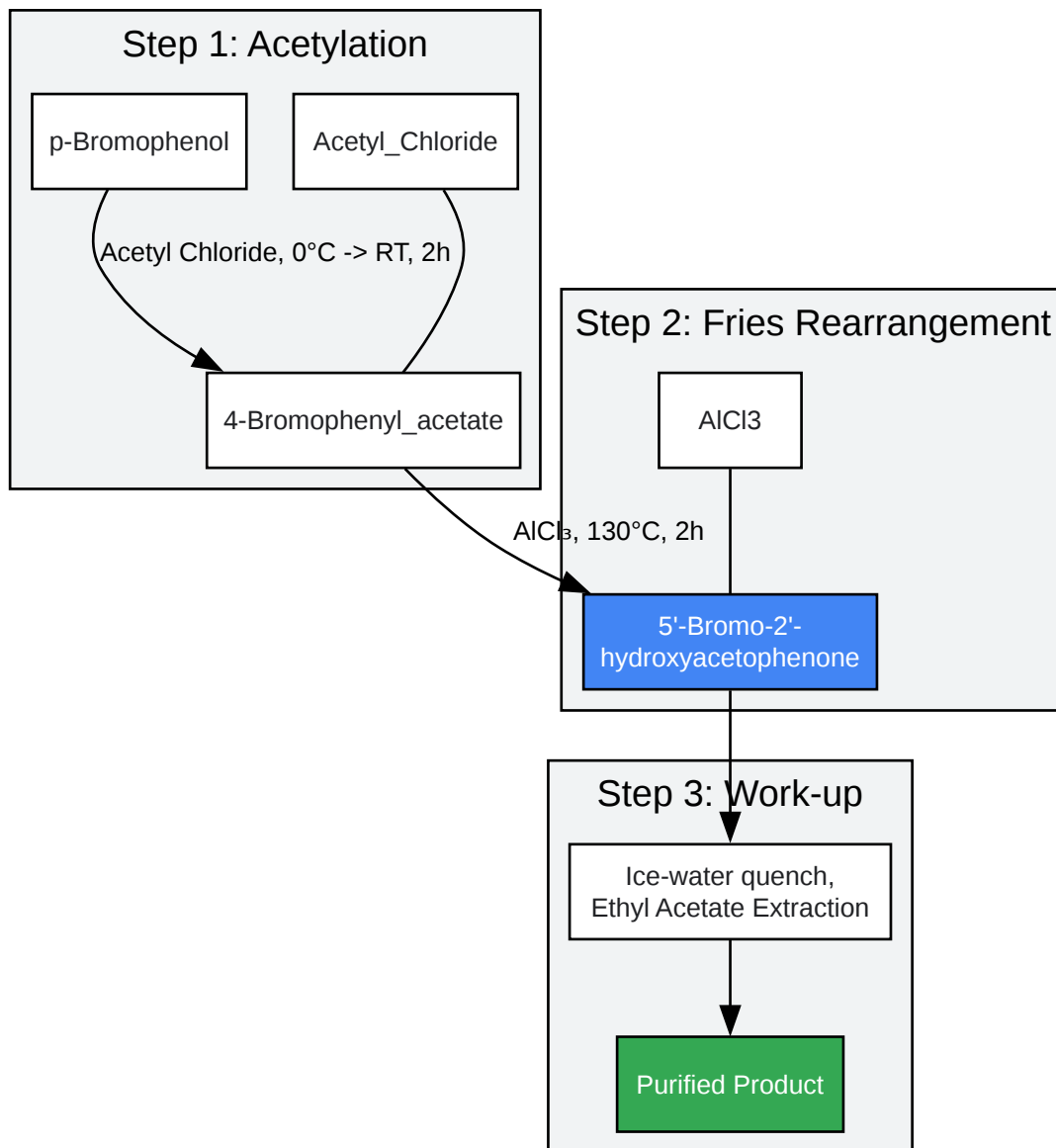
Synthesis via Fries Rearrangement

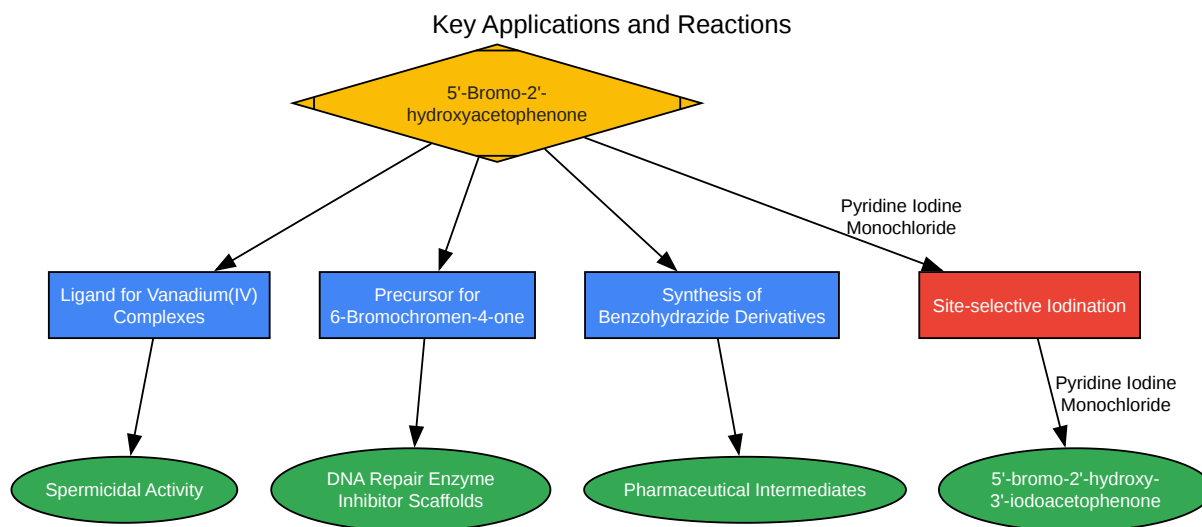
A primary method for synthesizing **5'-Bromo-2'-hydroxyacetophenone** is the Fries rearrangement of 4-bromophenyl acetate.[2][8]

Methodology:

- Acetylation of p-Bromophenol: To a three-neck flask containing p-Bromophenol (92 g, 536 mmol), add acetyl chloride (46 g, 590 mmol) dropwise at 0°C.[8]
- Stir the mixture at room temperature for 2 hours.[8]
- Fries Rearrangement: Increase the temperature to 130°C and add aluminum chloride (128 g, 965 mmol) in portions.[8]
- Maintain the mixture at 130°C and stir for an additional 2 hours.[8]
- Work-up: After the reaction is complete, cool the mixture and add ice-water.[8]
- Extract the product with ethyl acetate.[8]
- Dry the organic layer over anhydrous sodium sulfate and remove the solvent to yield the final product as a white solid (Yield: 87%).[8]

Synthesis of 5'-Bromo-2'-hydroxyacetophenone





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References

- 1. Page loading... [wap.guidechem.com]
- 2. 5-Bromo-2-hydroxyacetophenone CAS#: 1450-75-5 [m.chemicalbook.com]
- 3. 5'-Bromo-2'-hydroxyacetophenone | CAS#:1450-75-5 | Chemsrce [chemsrc.com]
- 4. 5'-Bromo-2'-hydroxyacetophenone | C₈H₇BrO₂ | CID 95991 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.com [fishersci.com]
- 6. 5-Bromo-2-hydroxyacetophenone - Safety Data Sheet [chemicalbook.com]
- 7. 5-Bromo-2-hydroxyacetophenone(1450-75-5) IR Spectrum [chemicalbook.com]

- 8. 5-Bromo-2-hydroxyacetophenone synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [5'-Bromo-2'-hydroxyacetophenone chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072681#5-bromo-2-hydroxyacetophenone-chemical-properties]

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